Introduction: Bridging a Potent Kinase Inhibitor to Targeted Conjugates

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Compound of Interest

Compound Name:	*Palbociclib-SMCC*
Cat. No.:	*B609826*

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Palbociclib is a highly selective, reversible inhibitor of cyclin-dependent kinases 4 and 6 (CDK4/6), which are key regulators of the cell cycle.[1][2] Its approval for the treatment of HR-positive, HER2-negative advanced breast cancer marked a significant advancement in oncology.[3] To broaden its therapeutic potential and improve its therapeutic index, Palbociclib is an attractive candidate for targeted delivery systems.

This is achieved by conjugating it to a linker molecule. The chosen linker, SMCC (Succinimidyl 4-(N-maleimidomethyl)cyclohexane-1-carboxylate), is a non-cleavable heterobifunctional crosslinker. It possesses two distinct reactive moieties:

- An N-hydroxysuccinimide (NHS) ester, which reacts efficiently with primary and secondary amines, such as the one present on Palbociclib's piperazine ring.[4]
- A maleimide group, which selectively reacts with sulfhydryl (thiol) groups, commonly found in the cysteine residues of antibodies or other protein-based targeting ligands.

The synthesis of **Palbociclib-SMCC** creates a stable, well-defined payload-linker construct, ready for subsequent conjugation to a targeting moiety, thereby enabling the precise delivery of the potent CDK4/6 inhibitor directly to cancer cells.

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Part 1: Synthesis of the **Palbociclib-SMCC Conjugate**

Principle of the Reaction: Nucleophilic Acyl Substitution

The core of the synthesis is a nucleophilic acyl substitution reaction. The secondary amine on the piperazine ring of Palbociclib acts as a nucleophile, attacking the electrophilic carbonyl carbon of the SMCC's NHS ester. This forms a transient tetrahedral intermediate which then collapses, expelling the stable N-hydroxysuccinimide (NHS) leaving group to form a highly stable amide bond.[5]

Causality Behind Experimental Choices

- Solvent Selection: Anhydrous Dimethylformamide (DMF) is selected as the reaction solvent. Its polar aprotic nature effectively dissolves both the polar Palbociclib free base and the more organic SMCC linker, facilitating their interaction. Crucially, it does not contain reactive groups (like amines or hydroxyls) that would compete in the reaction.[6]

- Base and pH Control: A non-nucleophilic organic base, such as Diisopropylethylamine (DIPEA) or Triethylamine (TEA), is essential. Its primary role is to ensure the piperazine amine of Palbociclib remains in its deprotonated, nucleophilic state.[6] This is critical because at acidic or neutral pH, the amine would be protonated (-NH2+), rendering it non-reactive.[5] An excess of base also neutralizes any trace acids present.

- Inert Atmosphere: The reaction is conducted under an inert atmosphere (e.g., argon or nitrogen). This is a critical precaution to prevent the hydrolysis of the NHS ester by atmospheric moisture, which is a primary competing side reaction that would reduce yield.[4]

- Catalyst (Expert Insight): For this specific reaction, which can be slow due to the secondary amine's steric hindrance, a catalytic amount of 4-Dimethylaminopyridine (DMAP) can dramatically accelerate the rate. DMAP is a "super catalyst" for acylation reactions.[7][8] It functions by first reacting with the NHS ester to form a highly reactive N-acylpyridinium intermediate, which is significantly more electrophilic and susceptible to attack by Palbociclib's amine.[9]

Materials and Reagents

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Reagent / Material	Grade	Supplier (Example)	Notes
Palbociclib (free base)	≥98%	MedKoo Biosciences	Ensure it is the free base, not a salt form.
SMCC Crosslinker	≥95%	Thermo Fisher Scientific	Store desiccated at 4°C. Use immediately after opening.
Anhydrous DMF	≥99.8%	Sigma-Aldrich	Use a fresh bottle or from a solvent purification system.
DIPEA or TEA	≥99.5%	Sigma-Aldrich	Redistill if necessary.
4-DMAP (Optional)	≥99%	Sigma-Aldrich	Use only a catalytic amount (0.05 - 0.1 eq).
Dichloromethane (DCM)	HPLC Grade	Fisher Scientific	For work-up.
Saturated NaCl (Brine)	N/A	Lab Prepared	For work-up.
Anhydrous Sodium Sulfate	ACS Grade	VWR	For drying the organic layer.
Reaction Vial & Stir Bar	N/A	N/A	Must be oven-dried before use.
Argon or Nitrogen Gas	High Purity	N/A	With manifold for inert atmosphere.

Step-by-Step Synthesis Protocol

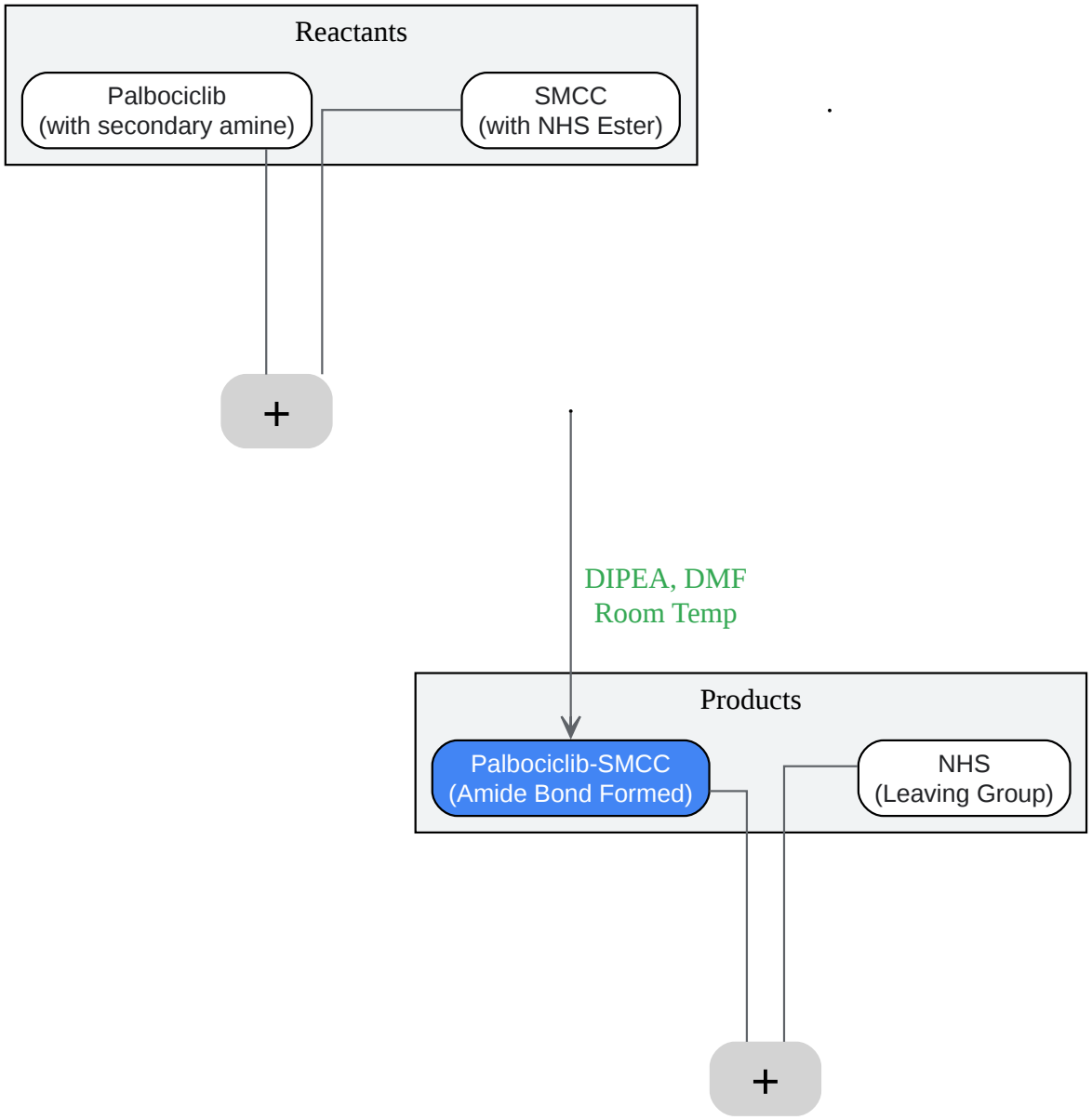
- Preparation: Place Palbociclib free base (1.0 eq) into an oven-dried reaction vial equipped with a magnetic stir bar. Seal the vial with a rubber septum.
- Inert Atmosphere: Purge the vial with argon or nitrogen gas for 5-10 minutes.

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- Dissolution: Under a positive pressure of inert gas, add anhydrous DMF (to achieve a concentration of ~10-20 mg/mL of Palbociclib) via syringe. Stir until all solids are completely dissolved.
- Base Addition: Add DIPEA (3.0 eq) to the reaction mixture and stir for 5 minutes.
- Catalyst Addition (Optional): If using, add DMAP (0.1 eq) to the mixture.
- Linker Addition: In a separate, dry vial, dissolve SMCC (1.2 eq) in a minimal amount of anhydrous DMF. Add this solution dropwise to the stirring Palbociclib solution.
- Reaction: Allow the reaction to stir at room temperature for 4-12 hours.
- Monitoring: Monitor the reaction progress by LC-MS or TLC. For TLC, use a mobile phase like 10% Methanol in DCM. The product spot should be less polar than the Palbociclib starting material. The reaction is complete upon consumption of the limiting reagent (Palbociclib).
- Work-up:
  - Once complete, dilute the reaction mixture with Dichloromethane (DCM).
  - Wash the organic layer sequentially with water (2x) and then saturated NaCl (brine) (1x) to remove DMF and excess base.
  - Dry the organic layer over anhydrous sodium sulfate.
  - Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude **Palbociclib-SMCC** product as a solid or oil.

Visualization: Synthesis Reaction

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Caption: Reaction scheme for the synthesis of **Palbociclib-SMCC**.

Part 2: Purification by Preparative RP-HPLC

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Rationale for Purification

Purification is a non-negotiable step. The crude product contains unreacted Palbociclib, unreacted and hydrolyzed SMCC, N-hydroxysuccinimide, and other minor side products. For any subsequent biological application, particularly ADC generation, the purity of the payload-linker is paramount to ensure a well-defined drug-to-antibody ratio (DAR) and predictable pharmacology. Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is the method of choice due to its high resolving power for separating molecules based on hydrophobicity.[10][11] The **Palbociclib-SMCC** conjugate is significantly more hydrophobic than the Palbociclib starting material, enabling effective separation.

Recommended HPLC Parameters

The following parameters are a robust starting point, derived from published methods for Palbociclib and its derivatives.[12][13] Optimization may be required based on the specific system.

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Parameter	Recommended Setting	Rationale
Column	C18, 5 µm, 250 x 10 mm	C18 is a standard reversed-phase chemistry providing excellent retention for hydrophobic molecules.
Mobile Phase A	0.1% TFA in Water	Trifluoroacetic acid (TFA) acts as an ion-pairing agent to improve peak shape.
Mobile Phase B	0.1% TFA in Acetonitrile	Acetonitrile is a common organic modifier with good UV transparency and elution strength.
Gradient	10-95% B over 30 min	A broad gradient ensures elution of all components, from polar impurities to the hydrophobic product.
Flow Rate	4-5 mL/min	Appropriate for a 10 mm ID semi-preparative column.
Detection	254 nm or 225 nm	Wavelengths where Palbociclib and the linker components have strong absorbance.[13]
Injection Volume	0.5 - 2 mL	Dependent on sample concentration and column loading capacity.

Step-by-Step Purification Protocol

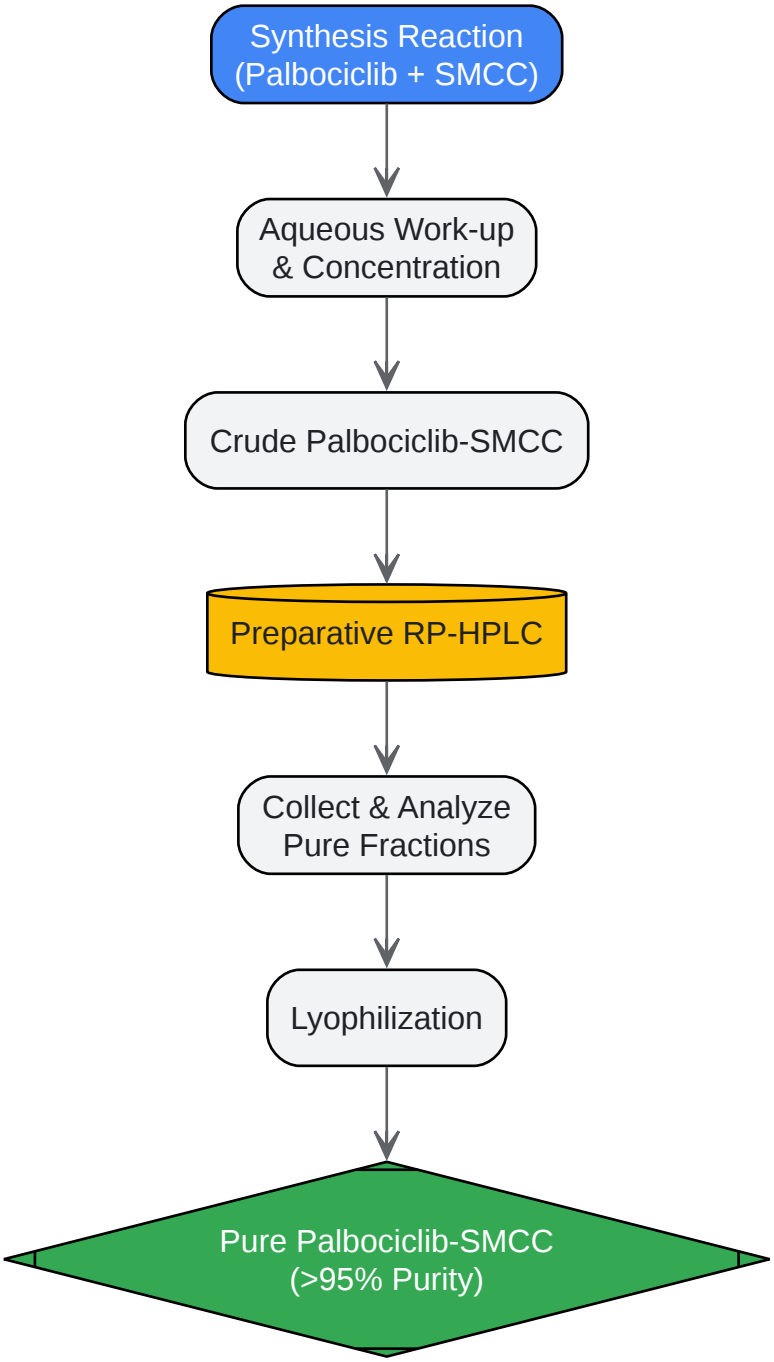
- Sample Preparation: Dissolve the crude product in a minimal volume of a suitable solvent, such as DMF or DMSO, then dilute with Mobile Phase A until the solution is clear. Filter the sample through a 0.45 µm syringe filter to remove particulates.
- System Equilibration: Equilibrate the HPLC system with the starting conditions (e.g., 10% Mobile Phase B) until a stable baseline is achieved.

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- Injection: Inject the prepared sample onto the column.
- Fraction Collection: Monitor the chromatogram in real-time. Collect fractions corresponding to the main product peak, which should elute significantly later than the Palbociclib starting material.
- Purity Analysis: Analyze small aliquots of the collected fractions using analytical HPLC to confirm purity (>95%).
- Pooling and Lyophilization: Pool the pure fractions. Remove the acetonitrile under reduced pressure. Freeze the remaining aqueous solution and lyophilize to obtain the final **Palbociclib-SMCC** product as a fluffy, white powder.

Visualization: Overall Workflow

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Caption: Overall workflow from synthesis to purified product.

Part 3: Physicochemical Characterization

Final product characterization is a mandatory quality control step to validate the synthesis and ensure the material is suitable for further use.

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Key Physicochemical Data

Property	Value	Source
Chemical Formula	$C_{36}H_{42}N_8O_5$	[1]
Molecular Weight	666.78 g/mol	[1]
Exact Mass	666.3278 Da	[1]

Characterization Methodologies

- High-Resolution Mass Spectrometry (HRMS): This is the primary technique for confirming the identity of the conjugate. Using electrospray ionization (ESI), the analysis should yield a molecular ion peak ($[M+H]^+$) corresponding to an m/z of ~667.3351. This confirms that the covalent linkage has occurred.[14]

- Analytical RP-HPLC: To confirm purity, an analytical sample of the final product is injected onto an analytical HPLC system (e.g., C18, 4.6 x 150 mm column). The resulting chromatogram should show a single major peak, with the area of this peak being ≥95% of the total integrated peak area.[11][15]

- Nuclear Magnetic Resonance (NMR): For complete structural elucidation, ^1H and ^{13}C NMR spectroscopy can be performed. The spectra should be consistent with the proposed structure, showing characteristic peaks for both the Palbociclib and SMCC moieties, and shifts confirming the formation of the amide bond.[14]

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